

Personal protective equipment for handling 1,3-Olein-2-Lignocerin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Olein-2-Lignocerin

Cat. No.: B3026090

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Essential Safety and Handling Guide for 1,3-Olein-2-Lignocerin

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **1,3-Olein-2-Lignocerin**. The following procedures detail personal protective equipment (PPE), operational handling, and disposal plans to ensure laboratory safety and maintain product integrity.

Chemical and Physical Properties

A summary of the key properties of **1,3-Olein-2-Lignocerin** is provided in the table below.

Property	Value
Chemical Name	Tetracosanoic acid, 2-[(9Z)-1-oxo-9-octadecenyl]oxy]-1-[[[(9Z)-1-oxo-9-octadecenyl]oxy]methyl]ethyl ester
CAS Number	869989-78-6 [1]
Molecular Formula	C63H118O6 [1]
Molecular Weight	971.61 g/mol [1]
Physical State	Solid [1]
Purity	>99% [1]
Storage	Freezer [1]

Personal Protective Equipment (PPE)

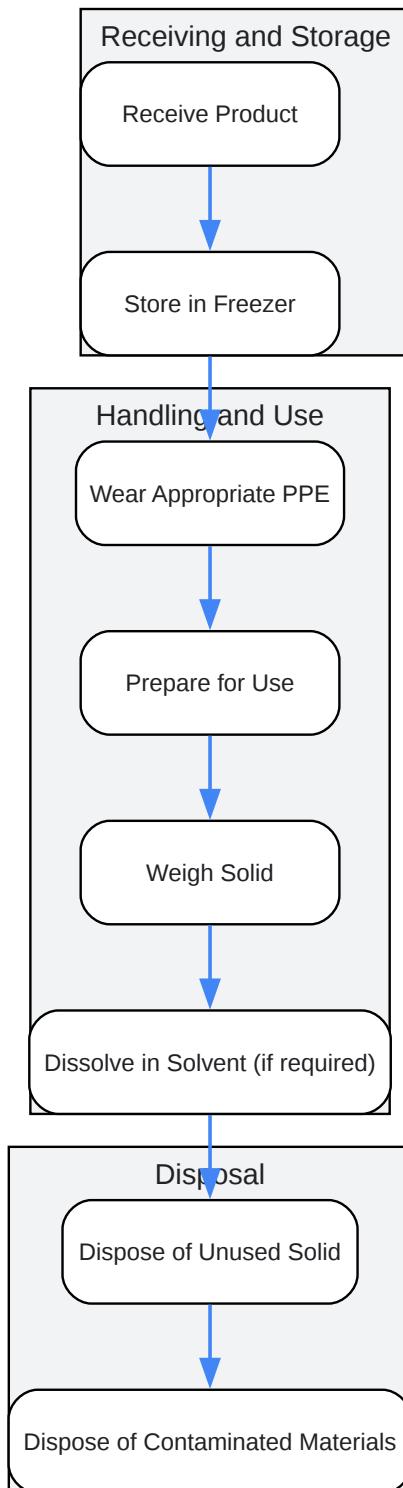
While **1,3-Olein-2-Lignocerin** is not classified as a hazardous substance, standard laboratory safety precautions should always be observed. The recommended personal protective equipment is outlined below.

PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-resistant gloves (e.g., nitrile) should be worn. Dispose of contaminated gloves after use in accordance with good laboratory practices. [2]
Eye Protection	Safety Glasses	Use safety glasses with side shields.
Skin and Body Protection	Lab Coat	A standard laboratory coat should be worn to prevent skin contact.

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for laboratory safety and efficiency. The following workflow outlines the key steps from receiving the product to its final disposal.

Operational Workflow for 1,3-Olein-2-Lignocerin

[Click to download full resolution via product page](#)Caption: Operational Workflow for **1,3-Olein-2-Lignocerin**

Experimental Protocols

Handling Procedure:

- Preparation: Before handling, ensure that the appropriate personal protective equipment (PPE) is worn, including a lab coat, safety glasses, and chemical-resistant gloves.
- Dispensing: As **1,3-Olein-2-Lignocerin** is a solid, it should be weighed out in a clean, designated area. Avoid generating dust. If the compound is to be used in solution, select an appropriate solvent and dissolve the solid.
- Spill Response: In the event of a spill, avoid generating dust.[\[2\]](#) Collect the spilled solid with a clean, dry tool and place it in a designated waste container. Clean the affected area thoroughly.

Disposal Plan:

1,3-Olein-2-Lignocerin is not classified as a hazardous substance.[\[2\]](#) Therefore, disposal should follow standard laboratory procedures for non-hazardous chemical waste.

- Unused Product: Unused solid **1,3-Olein-2-Lignocerin** should be disposed of in a designated container for non-hazardous solid chemical waste.
- Contaminated Materials: Any materials, such as gloves, weigh boats, or paper towels, that come into contact with the chemical should be disposed of in the appropriate laboratory waste stream for non-hazardous solid waste.
- Empty Containers: Empty product containers should be rinsed with an appropriate solvent, and the rinsate collected as non-hazardous liquid waste. The rinsed container can then be disposed of as regular laboratory glass or plastic waste.

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References

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- To cite this document: BenchChem. [Personal protective equipment for handling 1,3-Olein-2-Lignocerin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3026090#personal-protective-equipment-for-handling-1-3-olein-2-lignocerin]

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